

Mass Spectrometry of 2-Nitro-9-fluorenone: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitro-9-fluorenone

CAS No.: 3096-52-4

Cat. No.: B187283

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Executive Summary

2-Nitro-9-fluorenone (2-NF) is a potent mutagenic nitrated polycyclic aromatic hydrocarbon (nitro-PAH) prevalent in diesel exhaust particulates and atmospheric photochemical reaction products. Its analysis demands high specificity due to the complex matrices (e.g., soot, biological tissue) in which it is found.

This guide establishes Gas Chromatography with Negative Ion Chemical Ionization Mass Spectrometry (GC-NICI-MS) as the gold standard for quantification due to the compound's high electron affinity. While Electron Ionization (EI) provides structural characterization, it lacks the femtogram-level sensitivity required for environmental monitoring. Liquid Chromatography (LC) utilizing Atmospheric Pressure Chemical Ionization (APCI) serves as a robust alternative for high-throughput screening.

Part 1: Chemical & Physical Profile

Understanding the physicochemical properties of 2-NF is prerequisite to selecting the ionization interface. The nitro group (

) strongly influences the molecule's behavior in the ion source.

Property	Value	MS Implication
Formula		MW 225.19 Da
Structure	Fluorenone backbone + Nitro group at C2	High thermal stability suitable for GC.
Electron Affinity	High (~1.0–1.5 eV)	Ideal candidate for Electron Capture (EC) mechanisms.
Polarity	Moderate	Compatible with both GC (non-polar columns) and LC (Reverse Phase).
Boiling Point	~450 °C (predicted)	Requires high GC interface temperatures (280–300 °C).

Part 2: Ionization Techniques & Mechanisms[1][2]

Electron Ionization (EI) - The Structural Fingerprint

In EI (70 eV), 2-NF undergoes extensive fragmentation. While useful for library matching, the molecular ion (

) intensity is often compromised, reducing sensitivity.

- Primary Mechanism: Hard ionization leading to radical cation formation.
- Key Fragmentation Pathway:
 - Nitro-Nitrite Rearrangement: The nitro group isomerizes to a nitrite ester (), facilitating the loss of (30 Da).
 - Direct Cleavage: Loss of (46 Da) to form the fluorenone cation.

- Carbonyl Loss: Subsequent ejection of

(28 Da) from the fluorenone core.

Negative Ion Chemical Ionization (NICI) - The Quantitative Standard

NICI using methane as a reagent gas operates via Resonance Electron Capture. The thermalized electrons generated by the reagent gas are captured by the electronegative nitro group of 2-NF.

- Mechanism:
- Spectrum: Dominated by the molecular anion () with minimal fragmentation.
- Advantage: 100–1000x more sensitive than EI for nitro-PAHs.

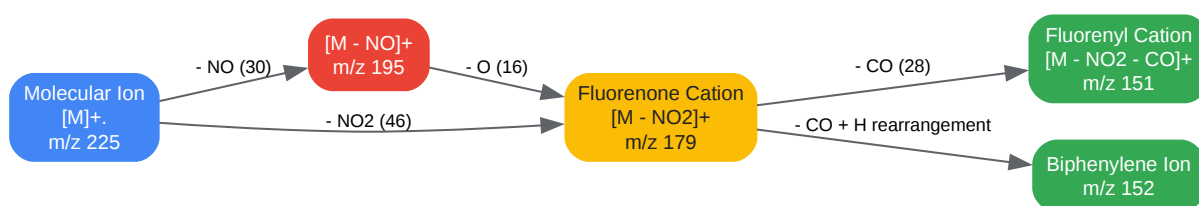
LC-MS Interface: APCI vs. ESI[3][4]

- Electrospray Ionization (ESI): Generally poor for 2-NF due to its lack of acidic/basic sites for easy protonation/deprotonation.
- Atmospheric Pressure Chemical Ionization (APCI): The preferred LC interface. It utilizes charge transfer reactions in the gas phase, effectively ionizing the neutral 2-NF molecule in negative mode () or positive mode ().

Part 3: Fragmentation Analysis & Visualization

Fragmentation Pathway (EI Mode)

The following diagram illustrates the stepwise degradation of the 2-NF ion.



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Figure 1: EI Fragmentation pathway showing the loss of nitro groups and carbonyl core degradation.

Diagnostic Ion Table (EI vs. NICI)

m/z	Ion Identity	Mode	Relative Abundance
225	/	NICI (Base) / EI	100% (NICI) / 40-60% (EI)
195		EI	20-40%
179		EI	50-80%
163		EI	<10%
151/152		EI	30-50%

Part 4: Experimental Protocols

Protocol A: GC-NICI-MS (High Sensitivity)

Objective: Quantification of 2-NF in environmental extracts (e.g., diesel particulate matter).

- Sample Preparation:
 - Extract sample with Dichloromethane (DCM).[1]
 - Purify using Solid Phase Extraction (SPE) on Silica or Aminopropyl cartridges to remove polar interferences.

- Reconstitute in isooctane containing internal standard (e.g., 2-Nitrofluorene-d9).
- GC Parameters:
 - Column: DB-5MS or equivalent (30 m × 0.25 mm × 0.25 µm).
 - Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
 - Inlet: Splitless mode at 280 °C.
 - Oven Program: 90 °C (1 min) → 20 °C/min → 300 °C (hold 5 min).
- MS Parameters (NICI):
 - Reagent Gas: Methane (40% flow).
 - Source Temp: 150 °C (Lower source temps enhance electron capture efficiency).
 - Interface Temp: 290 °C.
 - SIM Mode: Monitor m/z 225 (Target) and m/z 179 (Qualifier).

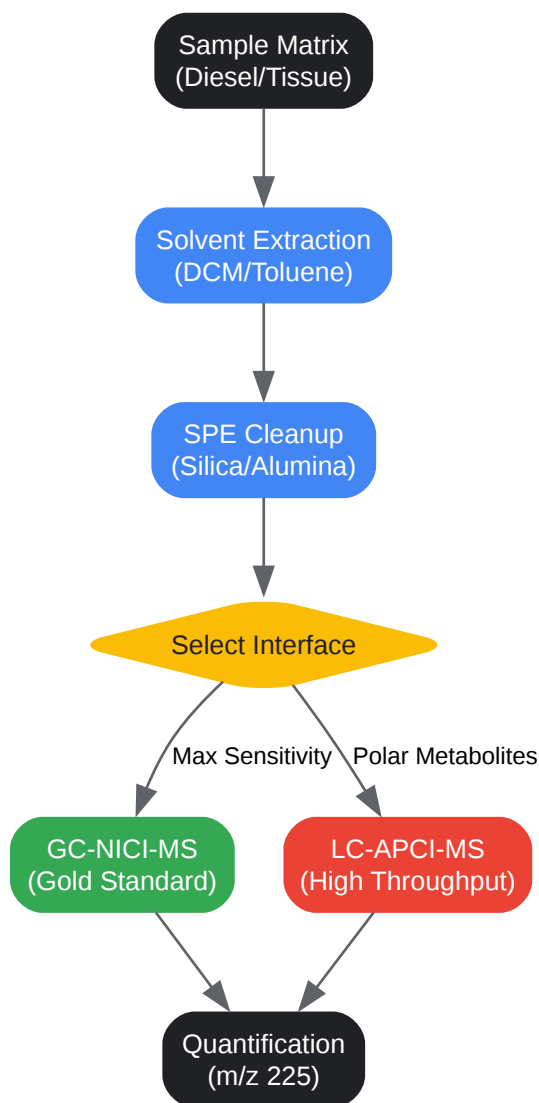
Protocol B: LC-APCI-MS (High Throughput)

Objective: Rapid screening or analysis of 2-NF alongside polar metabolites.

- LC Parameters:
 - Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 100 mm × 2.1 mm, 1.8 µm).
 - Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
 - Gradient: 50% B to 95% B over 5 mins.
- MS Parameters (APCI):
 - Mode: Negative Ion (APCI-).

- Corona Current: 4–10 μA .
- Vaporizer Temp: 350–400 $^{\circ}\text{C}$ (Critical for volatilization).
- Capillary Temp: 200 $^{\circ}\text{C}$.

Part 5: Workflow Visualization



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Figure 2: Decision matrix for selecting the analytical workflow based on sensitivity needs.

Part 6: Validation & Troubleshooting

- Matrix Effects: In NiCl, co-eluting electrophilic compounds can deplete the thermal electron population, suppressing the signal. Always use a deuterated internal standard (e.g., 2-Nitrofluorene-d9) to correct for this.
- Source Temperature: For NiCl, a lower source temperature (150 °C vs 250 °C) often increases sensitivity by stabilizing the molecular anion.
- Isomer Separation: 2-NF must be chromatographically resolved from other nitro-fluorenone isomers (e.g., 3-nitro-9-fluorenone) as they share identical mass spectra. The DB-5MS column usually provides sufficient resolution.

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Sources

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